

Proposed Standard Operating Procedure for the Synthesis of AD013

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Compound of Interest

Compound Name: AD013

Cat. No.: B12423698

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This document outlines a proposed standard operating procedure for the synthesis of **AD013**, a hybrid molecule combining a coumarin scaffold with an α -methylene- δ -lactone motif. As a precise, published protocol for **AD013** is not readily available in the public domain, this procedure is based on established and well-documented chemical transformations for the synthesis of its constituent parts. The proposed synthesis is a three-step process commencing with the synthesis of a coumarin core, followed by functionalization and subsequent annulation to form the lactone ring.

I. Principle and Overall Workflow

The proposed synthesis of **AD013** is envisioned to proceed via a three-stage route:

- Step 1: Synthesis of 7-hydroxy-4-methylcoumarin. This initial step involves the Pechmann condensation of resorcinol with ethyl acetoacetate to form the foundational coumarin structure.^{[1][2][3][4]}
- Step 2: Bromination of the 4-methyl group. The methyl group at the 4-position of the coumarin is then halogenated to introduce a reactive handle for the subsequent lactone ring

formation.

- Step 3: Formation of the α -methylene- δ -lactone ring. The final step is a proposed reaction sequence to construct the α -methylene- δ -lactone ring, likely proceeding through a nucleophilic substitution followed by intramolecular cyclization and elimination.



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Figure 1: Proposed overall workflow for the synthesis of **AD013**.

II. Experimental Protocols

Step 1: Synthesis of 7-hydroxy-4-methylcoumarin via Pechmann Condensation

This protocol is adapted from established procedures for the Pechmann condensation.[1][2][3][4]

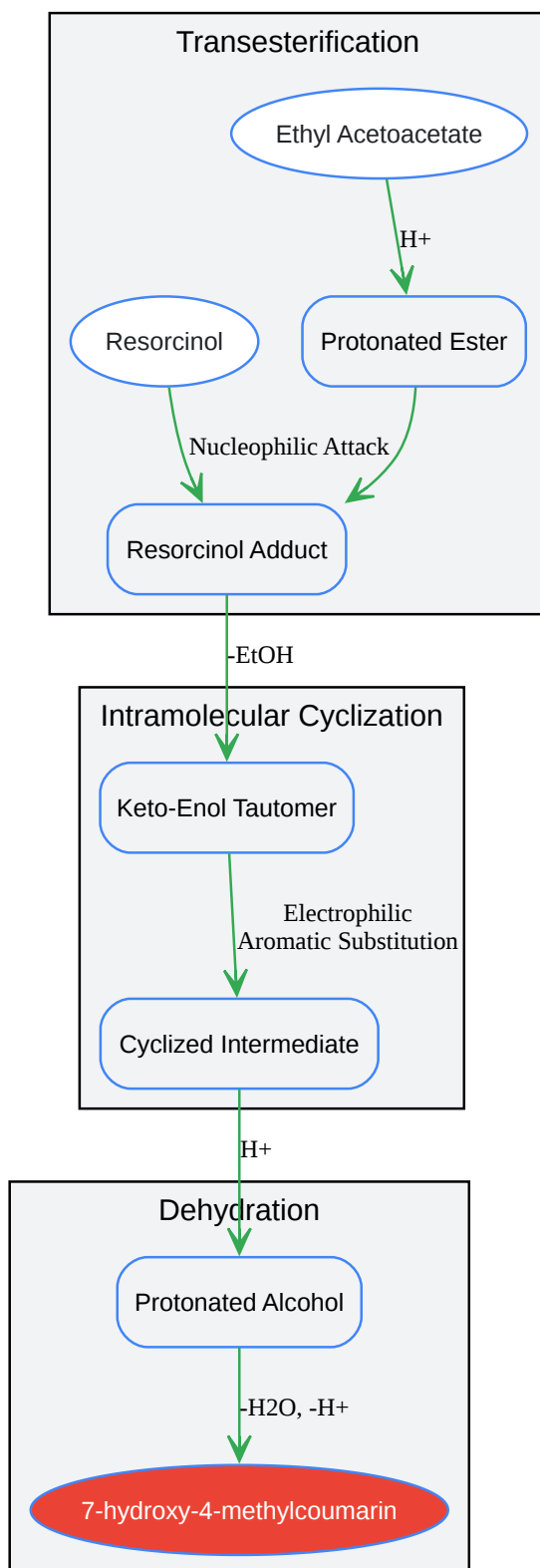
Materials and Reagents:

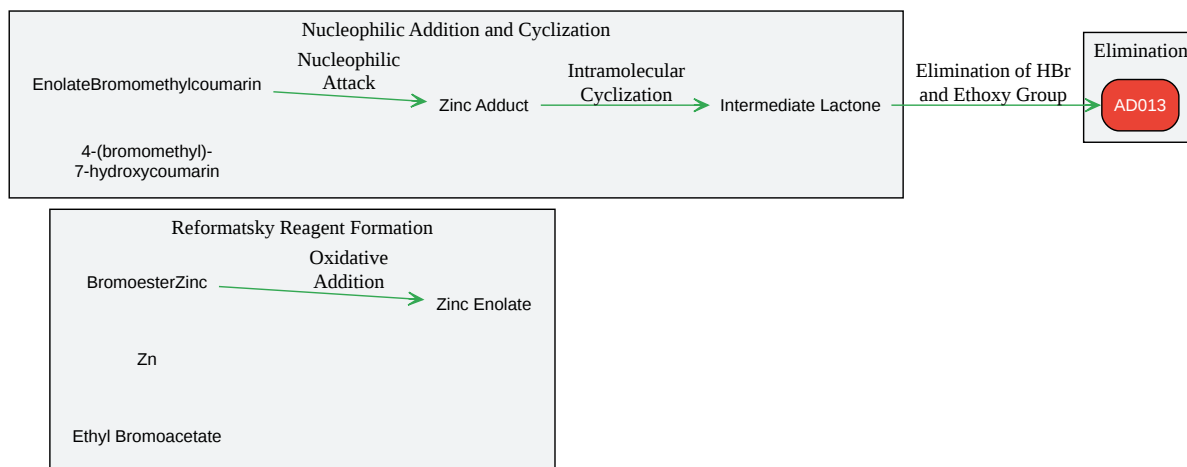
Reagent/Material	Molecular Formula	Molecular Weight (g/mol)	Quantity
Resorcinol	C ₆ H ₆ O ₂	110.11	11.0 g (0.1 mol)
Ethyl acetoacetate	C ₆ H ₁₀ O ₃	130.14	13.0 g (0.1 mol)
Concentrated Sulfuric Acid	H ₂ SO ₄	98.08	50 mL
Ethanol	C ₂ H ₅ OH	46.07	For recrystallization
Crushed Ice	H ₂ O	18.02	As needed
250 mL Beaker	-	-	2
100 mL Graduated Cylinder	-	-	1
Stirring Rod	-	-	1
Ice Bath	-	-	1
Buchner Funnel and Flask	-	-	1
Filter Paper	-	-	As needed

Procedure:

- In a 250 mL beaker, place 50 mL of concentrated sulfuric acid and cool it in an ice bath with gentle stirring until the temperature is below 10°C.
- In a separate beaker, mix 11.0 g of resorcinol and 13.0 g of ethyl acetoacetate. Stir until the resorcinol is completely dissolved.
- Slowly add the resorcinol-ethyl acetoacetate mixture to the cold sulfuric acid with continuous stirring. The rate of addition should be controlled to maintain the temperature below 10°C.
- After the addition is complete, remove the beaker from the ice bath and allow it to stand at room temperature for 18-24 hours.

- Pour the reaction mixture slowly into a beaker containing crushed ice with vigorous stirring.
- A precipitate of 7-hydroxy-4-methylcoumarin will form. Allow the ice to melt completely.
- Collect the crude product by vacuum filtration using a Buchner funnel and wash it thoroughly with cold water to remove any residual acid.
- Recrystallize the crude product from ethanol to obtain pure 7-hydroxy-4-methylcoumarin.
- Dry the purified product in a desiccator. The expected yield is approximately 80-90%.





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